

# Coulteropine (C<sub>21</sub>H<sub>21</sub>NO<sub>6</sub>): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Coulteropine*

Cat. No.: *B161645*

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## Introduction

**Coulteropine**, a protopine alkaloid with the molecular formula C<sub>21</sub>H<sub>21</sub>NO<sub>6</sub>, is a natural compound isolated from various plant species of the Papaveraceae family, including the common poppy (*Papaver rhoeas*) and *Romneya coulteri*.<sup>[1][2]</sup> As a member of the protopine class of alkaloids, **Coulteropine** shares a characteristic tetracyclic structure and is of significant interest to the scientific community due to its potential biological activities.<sup>[3]</sup> This technical guide provides a comprehensive overview of the available scientific data on **Coulteropine** and related protopine alkaloids, with a focus on its chemical properties, biological activities, and the experimental methodologies used for its study.

## Chemical and Physical Properties

**Coulteropine** is structurally characterized by a dibenz[c,g]azecine skeleton. The precise arrangement of its atoms and functional groups contributes to its unique physicochemical properties and biological interactions.

| Property          | Value  | Source |
|-------------------|--|--------|
| Molecular Formula | C21H21NO6  | [2]    |
| Molecular Weight  | 383.4 g/mol  | [2]    |
| Canonical SMILES  | <chem>CN1CCC2=CC3=C(C(=C2C(=O)CC4=C(C1)C5=C(C=C4)OC(=O)OC)OCO3</chem>  | [2]    |
| InChI             | InChI=1S/C21H21NO6/c1-22-6-5-13-8-17-20(28-11-26-17)21(24-2)18(13)15(23)7-12-3-4-16-19(14(12)9-22)27-10-25-16/h3-4,8H,5-7,9-11H2,1-2H3 | [2]    |
| InChIKey          | SWBXJEKOHMOEFV-UHFFFAOYSA-N  | [2]    |
| Appearance        | Powder   | [2]    |

## Biological Activities and Potential Therapeutic Applications

While specific research on **Coulteropine** is limited, the broader class of protopine alkaloids exhibits a wide range of pharmacological effects. These activities provide a strong rationale for the further investigation of **Coulteropine** as a potential therapeutic agent.

### Antimicrobial Activity

Alkaloid extracts from *Papaver rhoeas*, which contains **Coulteropine**, have demonstrated notable antimicrobial activity. The following table summarizes the Minimum Inhibitory Concentration (MIC) values of these extracts against selected microorganisms.

| Microorganism         | Extract                            | MIC (µg/mL) | Source                                  |
|-----------------------|------------------------------------|-------------|---|
| Staphylococcus aureus | Alkaloid Extract of P. rhoeas (P8) | 1.22        | <a href="#">[4]</a> <a href="#">[5]</a> |
| Candida albicans      | Alkaloid Extract of P. rhoeas (P8) | 2.4         | <a href="#">[4]</a> <a href="#">[5]</a> |

## Cytotoxic and Anti-Cancer Activity

Protopine, the parent compound of **Coulteropine**, has shown significant cytotoxic effects against various cancer cell lines. This suggests that **Coulteropine** may also possess anti-cancer properties.

| Cell Line                            | Compound  | IC50 (µM) | Source              |
|--------------------------------------|-----------|-----------|---------------------|
| HL-60 (Human promyelocytic leukemia) | Protopine | 6.68      | <a href="#">[6]</a> |
| A-549 (Human lung carcinoma)         | Protopine | 20.47     | <a href="#">[6]</a> |
| MCF-7 (Human breast adenocarcinoma)  | Protopine | 22.59     | <a href="#">[6]</a> |

## Anti-inflammatory Activity

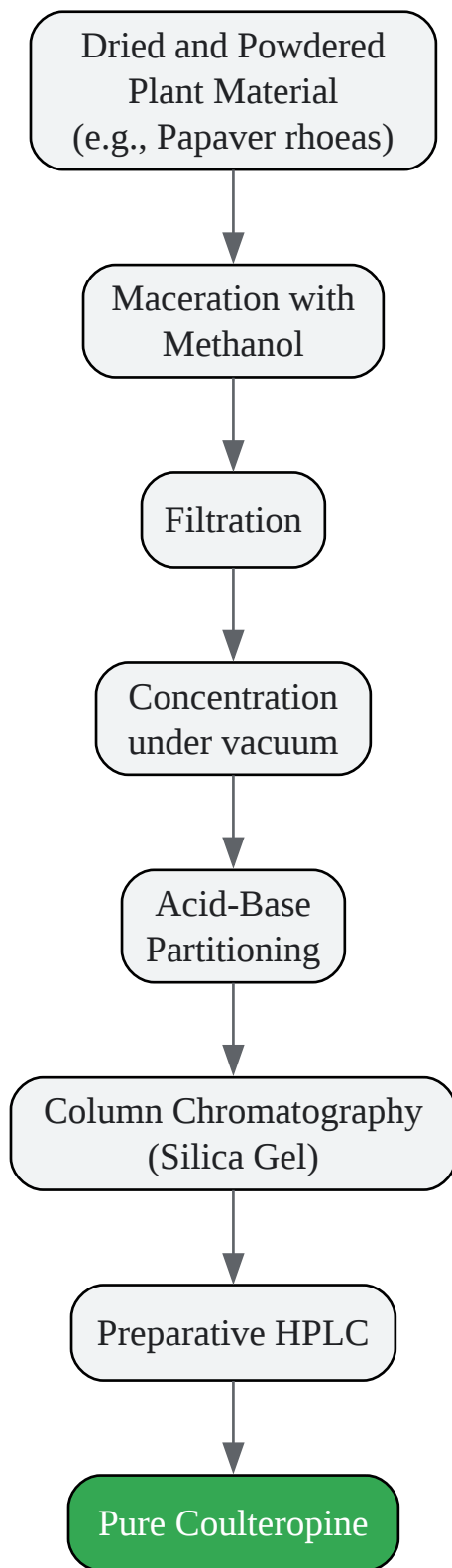
Protopine alkaloids have been shown to possess anti-inflammatory properties. Studies on protopine indicate that it can inhibit the production of inflammatory mediators through the modulation of signaling pathways such as NF-κB and MAPK.

## Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Coulteropine** are not extensively published. However, based on standard methodologies for the study of protopine alkaloids, the following protocols can be adapted.

## Isolation and Purification of Coulteropine

A general workflow for the isolation of **Coulteropine** from plant material is outlined below.



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Figure 1. General workflow for the isolation of **Coulteropine**.

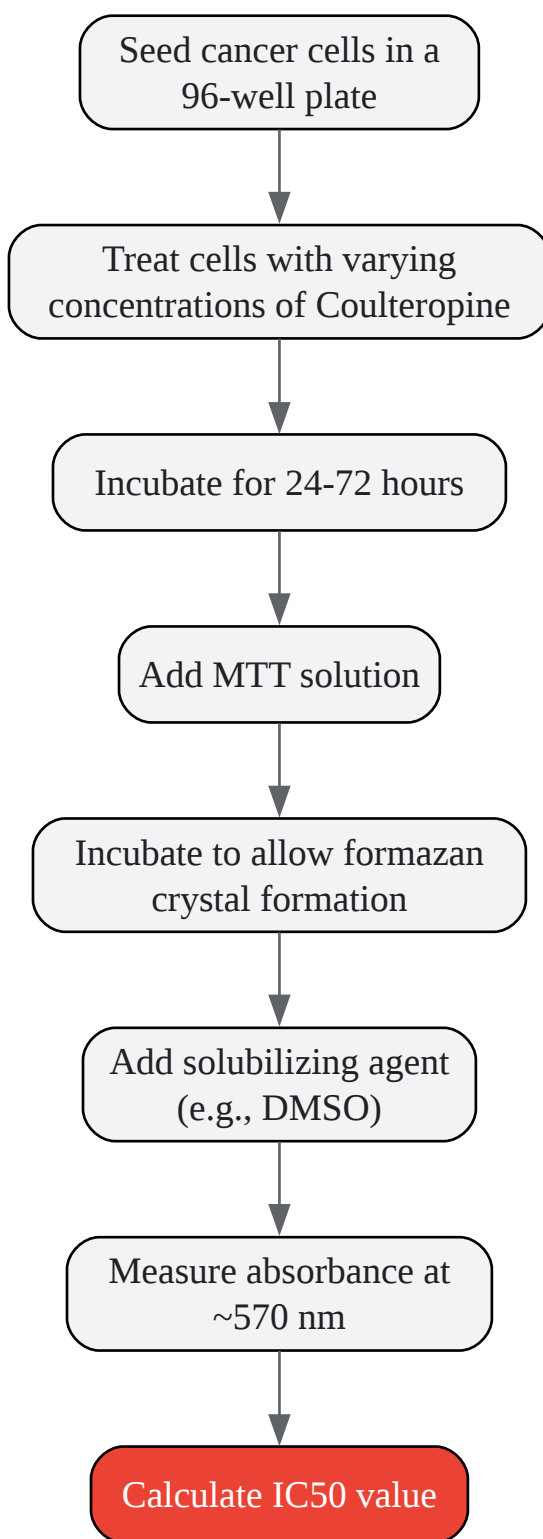
## Antimicrobial Susceptibility Testing (Broth Microdilution Method)

The antimicrobial activity of **Coulteropine** can be determined using the broth microdilution method as follows:

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared in a suitable broth medium.
- Serial Dilution: **Coulteropine** is serially diluted in the broth medium in a 96-well microtiter plate.
- Inoculation: Each well is inoculated with the microbial suspension.
- Incubation: The plate is incubated under appropriate conditions for the test microorganism.
- Determination of MIC: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of **Coulteropine** that visibly inhibits microbial growth.

## Cytotoxicity Assay (MTT Assay)

The cytotoxic effect of **Coulteropine** on cancer cell lines can be assessed using the MTT assay.



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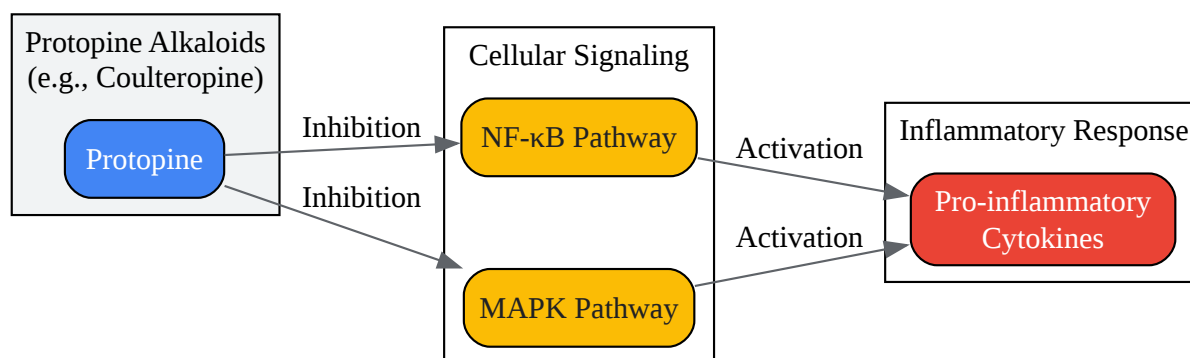
Figure 2. Workflow for the MTT cytotoxicity assay.

## Potential Signaling Pathways

The biological activities of protopine alkaloids are often attributed to their interaction with various cellular signaling pathways. While the specific pathways modulated by **Coulteropine** have yet to be elucidated, the known effects of protopine provide a hypothetical framework.

### Anti-inflammatory Signaling

Protopine has been reported to exert its anti-inflammatory effects by inhibiting the NF- $\kappa$ B and MAPK signaling pathways. This leads to a reduction in the production of pro-inflammatory cytokines.



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Figure 3. Potential anti-inflammatory signaling pathways of protopine alkaloids.

## Conclusion and Future Directions

**Coulteropine** represents a promising natural product with potential therapeutic applications, particularly in the areas of antimicrobial and anti-cancer therapy. The biological activities demonstrated by the broader class of protopine alkaloids strongly support the need for further, more specific research on **Coulteropine**. Future studies should focus on:

- Detailed Biological Evaluation: Comprehensive screening of **Coulteropine** against a wide range of microbial pathogens and cancer cell lines to determine its specific activity profile.

- Mechanism of Action Studies: Elucidation of the precise molecular targets and signaling pathways modulated by **Coulteropine**.
- In Vivo Studies: Evaluation of the efficacy and safety of **Coulteropine** in preclinical animal models.
- Synthetic and Medicinal Chemistry Efforts: Synthesis of **Coulteropine** analogs to explore structure-activity relationships and optimize its therapeutic properties.

The information presented in this technical guide provides a foundation for researchers and drug development professionals to embark on the further exploration of **Coulteropine** as a potential lead compound for the development of new therapeutic agents.

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